

Perfluorohexadecane Proper Disposal Procedures

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Compound of Interest

Compound Name: Perfluorohexadecane

CAS No.: 355-49-7

Cat. No.: B049014

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Executive Summary & Core Directive

Perfluorohexadecane (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

) is a long-chain perfluorocarbon (PFC) belonging to the per- and polyfluoroalkyl substances (PFAS) family.[1] While chemically inert and non-flammable, it is environmentally persistent. Standard drain disposal is strictly prohibited.

The only acceptable disposal method is high-temperature incineration at a licensed facility capable of managing fluorinated compounds. This guide outlines the specific segregation, collection, and disposal protocols required to ensure regulatory compliance (EPA/RCRA) and environmental stewardship.[1]

Chemical Identity & Physical Properties

Understanding the physical state of **Perfluorohexadecane** is critical for selecting the correct waste stream. Unlike shorter-chain PFCs (like perfluorohexane), the ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

chain length renders this compound a solid at room temperature.[1]

Property	Value	Operational Implication
Chemical Name	Perfluorohexadecane	Use on all waste labels.[2]
CAS Number	355-49-7	Unique identifier for waste manifests.[2]
Physical State	Waxy Solid / Powder	Dispose of in Solid Waste containers.[2]
Melting Point	125–126 °C	Requires heating to melt; do not pour down drains even if molten.[2]
Density	~1.73 g/mL	Heavier than water; will sink and accumulate in traps if mishandled.[2]
Solubility	Insoluble in water/acetone	Standard washing is ineffective; requires mechanical removal or fluorinated solvents.[2]

Safety & Hazard Identification

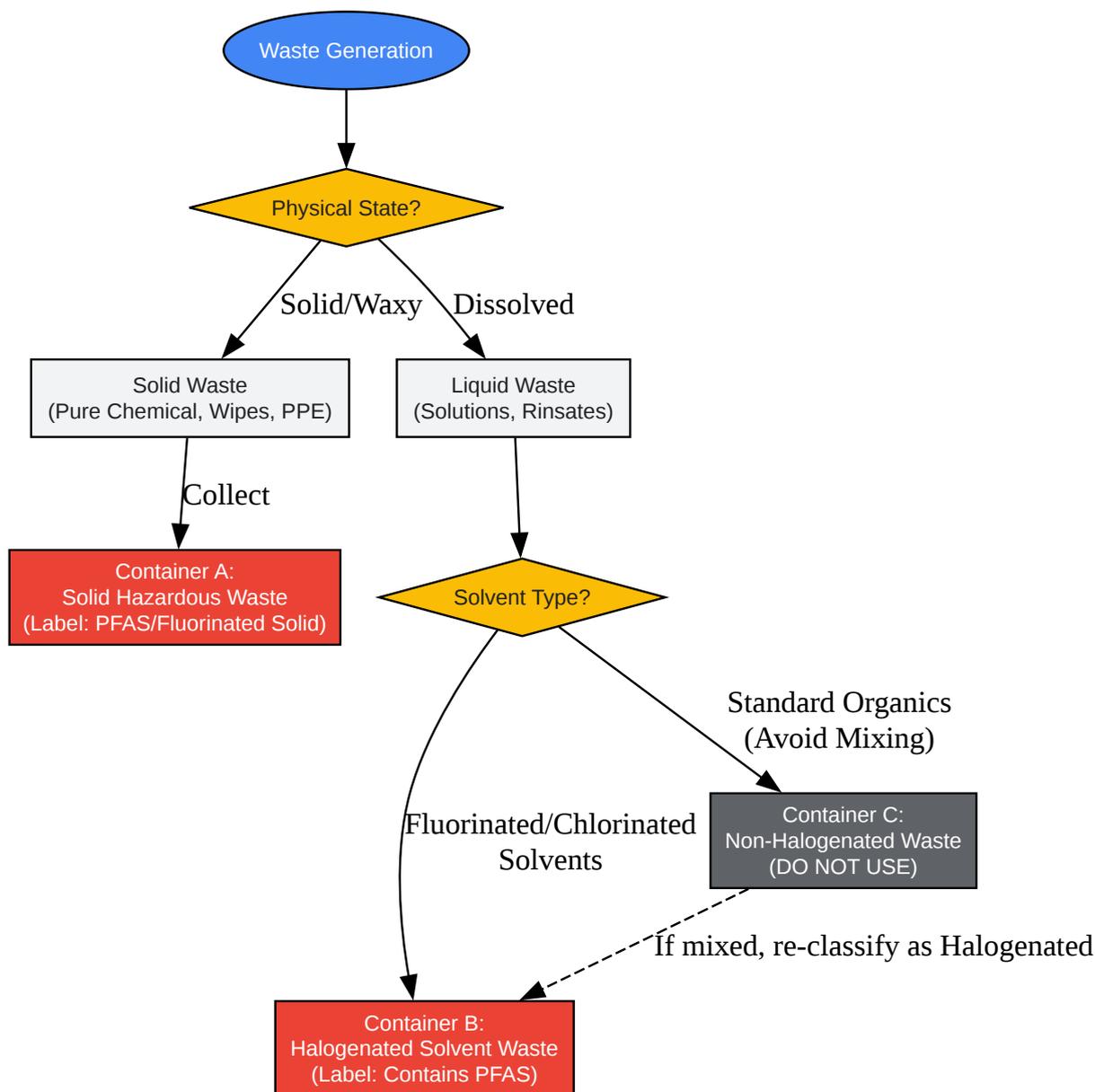
Although **Perfluorohexadecane** is generally biologically inert, it is classified as a skin, eye, and respiratory irritant. The primary risk is environmental persistence rather than acute toxicity.

- PPE Requirements: Nitrile gloves, safety goggles, and lab coat.[1]
- Inhalation Risk: If handling in powder form, use a fume hood or N95 respirator to prevent inhalation of particulates.[1]
- Thermal Hazard: Avoid heating above 200°C without adequate ventilation, as thermal decomposition can release toxic gases (e.g., HF, PFIB).

Waste Classification & Segregation Strategy

Effective disposal starts with proper segregation. You must separate **Perfluorohexadecane** waste from standard organic solvents to ensure it reaches the correct incinerator.

Decision Logic for Waste Segregation



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Figure 1: Decision tree for segregating **Perfluorohexadecane** waste streams.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Primary Stream)

Applicable for: Pure chemical, contaminated weighing boats, paper towels, gloves.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar.[2] Glass is acceptable but plastic is preferred to reduce breakage risk.
- Collection: Transfer all solid residues directly into the container.
- Labeling:
 - Chemical Name: **Perfluorohexadecane**.[3][4]
 - Hazard Class: Irritant, Environmental Hazard (PFAS).
 - Constituents: 100% **Perfluorohexadecane**.
- Storage: Keep container tightly closed in a cool, dry area until pickup.

Protocol B: Glassware Cleaning & Rinsate Management

Since **Perfluorohexadecane** is insoluble in water and acetone, standard washing will fail.[1]

- Mechanical Removal: While wearing gloves, wipe the visible solid residue from the glassware using a dry Kimwipe. Dispose of the Kimwipe in the Solid Waste container.
- Fluorinated Rinse (Optional but Recommended): If available, rinse the glassware with a small amount of a lighter fluorinated solvent (e.g., Perfluorohexane or a fluorinated cleaning fluid).
 - Disposal: Collect this rinsate in a Halogenated Solvent waste carboy.
- Final Wash: Once the bulk material is removed, wash glassware with hot water and Alconox detergent, followed by an acetone rinse.[1] This final rinse can go into standard solvent waste only if visible residue was previously removed.

Protocol C: Spill Response

- Isolate: Isolate the area. Since it is a solid, the spill will not spread rapidly.[1]
- Sweep: Use a dustpan and brush to sweep up the solid/powder. Avoid creating dust.[4]

- Wipe: Wipe the surface with a solvent-dampened towel (acetone or alcohol) to pick up fine films.^[2]
- Dispose: Place all sweepings and wipes into the Solid Hazardous Waste container.

Destruction Methodology

The ultimate fate of this waste stream is critical.^[5] You must ensure your waste management contractor utilizes High-Temperature Incineration.^[2]

- Requirement: Incineration at temperatures with a residence time seconds.
- Reasoning: The Carbon-Fluorine (C-F) bond is the strongest in organic chemistry (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">).^[1] Standard municipal incineration (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">) may fail to fully mineralize the compound, potentially releasing shorter-chain PFAS into the atmosphere.^[1]
- Verification: Request confirmation from your EHS department that "Halogenated/PFAS Waste" streams are routed to facilities equipped with flue gas scrubbing (to capture Hydrogen Fluoride) and high-temperature kilns.^[2]

References

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- U.S. Environmental Protection Agency (2024). Interim Guidance on the Destruction and Disposal of Perfluoroalkyl and Polyfluoroalkyl Substances and Materials Containing PFAS. Retrieved January 31, 2026 from [[Link](#)]^[6]

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